

# Re-Os Dating of Sulfide Minerals: An Application Note and Detailed Protocol

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## Compound of Interest

Compound Name: Osmium187

CAS No.: 15766-52-6

Cat. No.: B1175418

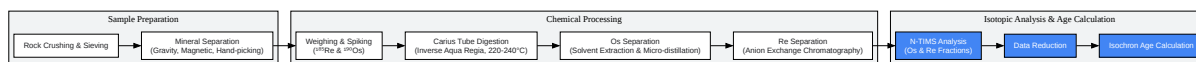
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## Introduction

The Rhenium-Osmium (Re-Os) isotopic system is a powerful geochronometer for directly dating sulfide minerals.[1][2][3] This is due to the chalcophilic ("sulfur-loving") and siderophilic ("iron-loving") nature of both elements, which leads to their incorporation into the crystal lattice of sulfide minerals like pyrite, arsenopyrite, and molybdenite during ore formation.[1][4] The method is based on the beta decay of Rhenium-187 ( $^{187}\text{Re}$ ) to Osmium-187 ( $^{187}\text{Os}$ ) with a half-life of approximately 41.6 billion years.[1][4] By measuring the concentrations of the parent ( $^{187}\text{Re}$ ) and daughter ( $^{187}\text{Os}$ ) isotopes, along with a stable Os isotope ( $^{188}\text{Os}$ ) for normalization, the age of mineral formation can be precisely determined.[1] This protocol outlines the step-by-step methodology for Re-Os dating of sulfide minerals using isotope dilution, Carius tube digestion, and Negative Thermal Ionization Mass Spectrometry (N-TIMS).

## Experimental Workflow

The overall workflow for Re-Os dating of sulfide minerals involves several critical stages, from initial sample preparation to final data analysis. Each step is designed to ensure accurate and precise measurement of minute quantities of Re and Os.



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Caption: Experimental workflow for Re-Os dating of sulfide minerals.

## Detailed Experimental Protocol

This protocol is designed for researchers experienced in clean laboratory procedures and mass spectrometry. All work should be conducted in a Class 100 or better clean laboratory environment to minimize contamination.

### 1. Sample Preparation and Mineral Separation

The goal of this stage is to obtain a pure mineral separate of the target sulfide.

- 1.1. Crushing and Sieving: Crush the bulk rock sample using a jaw crusher and/or a disc mill. Sieve the crushed material to a desired grain size fraction (e.g., 250-500  $\mu\text{m}$ ).
- 1.2. Preliminary Separation: Use standard mineral separation techniques, such as a Wilfley table for gravity separation followed by a Frantz Isodynamic Separator for magnetic separation, to concentrate the sulfide minerals.
- 1.3. Final Purification: Hand-pick the target sulfide minerals under a binocular microscope to ensure >99% purity. Wash the mineral separates with high-purity water and ethanol, then dry in a low-temperature oven.

### 2. Isotope Dilution and Sample Digestion

This critical step dissolves the sulfide mineral and ensures complete isotopic equilibration between the sample and an isotopic tracer (spike).<sup>[5]</sup>

- 2.1. Weighing and Spiking: Accurately weigh an appropriate amount of the purified sulfide mineral powder (typically 20-500 mg, depending on expected Re and Os concentrations) into a clean, pre-weighed Carius tube.[5] Add a precise amount of a mixed  $^{185}\text{Re}$ - $^{190}\text{Os}$  isotopic spike solution.[6]
- 2.2. Acid Digestion: Add inverse aqua regia (a 3:1 mixture of concentrated  $\text{HNO}_3$  and  $\text{HCl}$ ) to the Carius tube.[4][5] For sulfide minerals, approximately 8 mL of acid is typically used.[5]
- 2.3. Carius Tube Sealing and Heating: Using a torch, carefully seal the thick-walled borosilicate Carius tube. Place the sealed tube into a protective stainless-steel jacket and heat it in an oven at 220-240°C for 12-24 hours.[5][7] This high-temperature digestion in a closed system is essential to dissolve the sample completely and prevent the loss of volatile  $\text{OsO}_4$ . [4][8]
- 2.4. Cooling and Opening: After digestion, allow the Carius tube to cool completely to room temperature before carefully opening it in a fume hood.

### 3. Osmium (Os) Separation and Purification

Osmium is highly volatile and must be separated first.

- 3.1. Solvent Extraction: Transfer the digestate to a separation funnel. Osmium, as  $\text{OsO}_4$ , is separated from the aqueous acid solution by solvent extraction into chloroform ( $\text{CHCl}_3$ ) or carbon tetrachloride ( $\text{CCl}_4$ ).[4][5] Perform three separate extractions to ensure quantitative recovery.
- 3.2. Back-Extraction: Combine the organic phases and back-extract the Os into hydrobromic acid ( $\text{HBr}$ ).[4] This transfers the Os back into an aqueous phase as the non-volatile hexabromo-osmate ( $[\text{OsBr}_6]^{2-}$ ) complex.[9]
- 3.3. Micro-distillation: For final purification, the Os-bearing  $\text{HBr}$  solution is subjected to micro-distillation.[4] This step further separates Os from any remaining impurities, ensuring a clean sample for mass spectrometry.

### 4. Rhenium (Re) Separation and Purification

Rhenium is purified from the solution remaining after Os extraction.

- 4.1. Column Chemistry Preparation: Evaporate the Os-free digestate to dryness and redissolve it in a dilute acid solution (e.g., 0.1 M HNO<sub>3</sub>) suitable for loading onto an anion exchange column.[\[5\]](#)[\[7\]](#)
- 4.2. Anion Exchange Chromatography: Load the sample solution onto a pre-cleaned and conditioned anion exchange resin column (e.g., Dowex 1-X8).[\[10\]](#)[\[11\]](#) Rhenium is retained on the resin as the perrhenate ion (ReO<sub>4</sub><sup>-</sup>), while major matrix elements are washed away.[\[10\]](#)
- 4.3. Elution: After washing the column, elute the purified Re using a stronger acid, such as concentrated nitric acid (HNO<sub>3</sub>).[\[10\]](#) Collect the Re-bearing fraction in a clean Teflon beaker.

## 5. Mass Spectrometric Analysis

The isotopic compositions of the purified Os and Re fractions are measured by Negative Thermal Ionization Mass Spectrometry (N-TIMS).[\[1\]](#)

- 5.1. Filament Loading: Load a small aliquot of the purified Os solution onto a platinum (Pt) filament.[\[12\]](#) Load the purified Re solution onto a Pt or nickel (Ni) filament. An electron emitter, such as Ba(NO<sub>3</sub>)<sub>2</sub>, is often added to the filament to enhance the production of negative ions.[\[12\]](#)
- 5.2. Isotopic Measurement: Analyze the loaded filaments in a thermal ionization mass spectrometer. Os is measured as the OsO<sub>3</sub><sup>-</sup> ion and Re as the ReO<sub>4</sub><sup>-</sup> ion.[\[12\]](#) Measure the ratios of <sup>187</sup>Os/<sup>188</sup>Os, <sup>190</sup>Os/<sup>188</sup>Os, <sup>185</sup>Re/<sup>187</sup>Re, and other relevant isotopes.

## 6. Data Reduction and Age Calculation

- 6.1. Blank Correction and Data Processing: Subtract procedural blanks and correct for mass fractionation using the measured spike isotopes.[\[3\]](#) Calculate the total concentrations of Re and Os and the <sup>187</sup>Re/<sup>188</sup>Os and <sup>187</sup>Os/<sup>188</sup>Os ratios.
- 6.2. Isochron Construction: For reliable dating, multiple cogenetic samples (i.e., different minerals from the same rock or the same mineral from different samples that formed at the same time) with varying Re/Os ratios are analyzed.[\[1\]](#) An isochron is constructed by plotting <sup>187</sup>Re/<sup>188</sup>Os on the x-axis against <sup>187</sup>Os/<sup>188</sup>Os on the y-axis.[\[1\]](#)

- 6.3. Age Determination: The age is calculated from the slope of the isochron, and the initial  $^{187}\text{Os}/^{188}\text{Os}$  ratio (which provides information about the source of the metals) is determined from the y-intercept.[1] For minerals with very high Re and negligible initial Os, such as some molybdenites, a model age can be calculated from a single analysis.[4]

## Summary of Quantitative Data

The following table summarizes key quantitative parameters typically used in the Re-Os dating protocol for sulfide minerals.

| Parameter                                      | Typical Value / Range                                    | Reference(s) |
|------------------------------------------------|----------------------------------------------------------|--------------|
| Sample Weight                                  | 20 - 500 mg                                              | [5]          |
| Spike Isotopes                                 | $^{185}\text{Re}$ , $^{190}\text{Os}$                    | [6]          |
| Digestion Acid                                 | Inverse Aqua Regia<br>( $\text{HNO}_3:\text{HCl}$ , 3:1) | [4][5]       |
| Acid Volume                                    | ~8 mL                                                    | [5]          |
| Carius Tube Temperature                        | 220 - 240 °C                                             | [5][7]       |
| Digestion Time                                 | 12 - 24 hours                                            | [5][7]       |
| Os Extraction Solvent                          | Chloroform ( $\text{CHCl}_3$ ) or $\text{CCl}_4$         | [4][5]       |
| Os Back-Extraction Acid                        | Hydrobromic Acid (HBr)                                   | [4]          |
| Re Column Chemistry                            | Anion Exchange Resin (e.g.,<br>Dowex 1-X8)               | [10]         |
| N-TIMS Ion Species                             | $\text{OsO}_3^-$ , $\text{ReO}_4^-$                      | [12]         |
| $^{187}\text{Re}$ Decay Constant ( $\lambda$ ) | $1.666 \times 10^{-11} \text{ yr}^{-1}$                  | [4][6]       |

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